

Safety and Handling of (Allylthio)benzene: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Allyl phenyl sulfide*

Cat. No.: *B1266259*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for (Allylthio)benzene (also known as **Allyl phenyl sulfide**). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely.

Chemical and Physical Properties

(Allylthio)benzene is a colorless to pale yellow liquid with a pungent odor. It is important to be aware of its physical and chemical properties to handle it safely.[\[1\]](#)

Property	Value	Reference
CAS Number	5296-64-0	[2] [3] [4] [5] [6]
Molecular Formula	C ₉ H ₁₀ S	[5] [6]
Molecular Weight	150.24 g/mol	[6]
Boiling Point	223-225 °C	[1]
Melting Point	-48 to -46.5 °C	[4]
Density	1.024 g/mL at 20 °C	[1]
Flash Point	>98 °C	[1]
Solubility	Insoluble in water.	[7]
Appearance	Colorless to pale yellow liquid.	[1]
Odor	Pungent, unpleasant.	[1] [7]
Sensitivity	Air sensitive.	[4] [5]

Hazard Identification and GHS Classification

(Allylthio)benzene is classified as harmful and requires careful handling.[\[2\]](#)[\[7\]](#)

GHS Classification:

- Acute Oral Toxicity: Category 4[\[2\]](#)
- Acute Dermal Toxicity: Category 4[\[2\]](#)
- Acute Inhalation Toxicity: Category 4[\[2\]](#)

Signal Word: Warning[\[2\]](#)[\[7\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[8\]](#)

- H312: Harmful in contact with skin.[8]
- H332: Harmful if inhaled.[8]

Toxicological Information

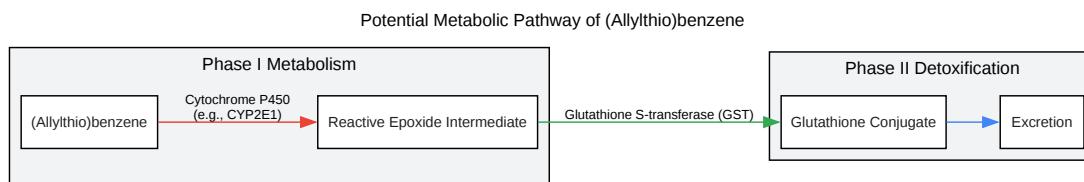
While a specific oral LD50 value for (Allylthio)benzene in rats was not found in the reviewed literature, data for structurally related compounds are provided below for context. The toxicological properties of (Allylthio)benzene itself have not been fully investigated.[5]

Compound	Oral LD50 (Rat)	Oral LD50 (Mouse)
Allylbenzene	5540 mg/kg	2900 mg/kg
Benzene	930 mg/kg	-

Potential Signaling Pathways in Metabolism and Toxicity

Based on the metabolism of its structural components, benzene and allyl sulfides, the following pathways are potentially involved in the biotransformation and toxicity of (Allylthio)benzene.

Metabolism: (Allylthio)benzene is likely metabolized in the liver. The benzene ring can be oxidized by cytochrome P450 enzymes to form reactive intermediates. These intermediates can then be detoxified by conjugation with glutathione.

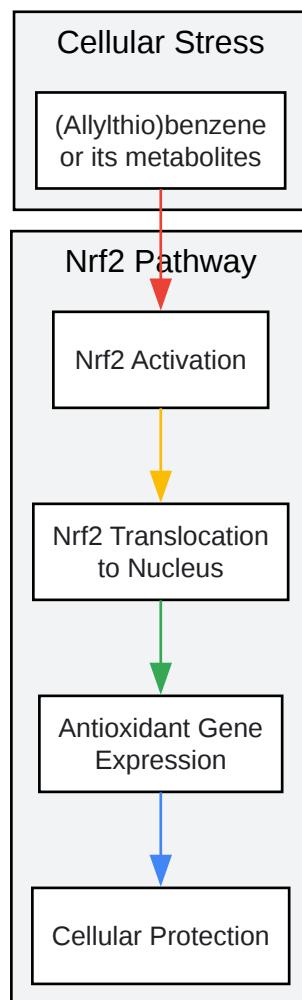


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Potential Metabolic Pathway

Oxidative Stress Response: Allyl sulfides have been shown to induce the Nrf2-mediated antioxidant response. This pathway may be activated by (Allylthio)benzene or its metabolites to protect cells from oxidative damage.

Potential Nrf2-Mediated Antioxidant Response

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Potential Nrf2 Antioxidant Response

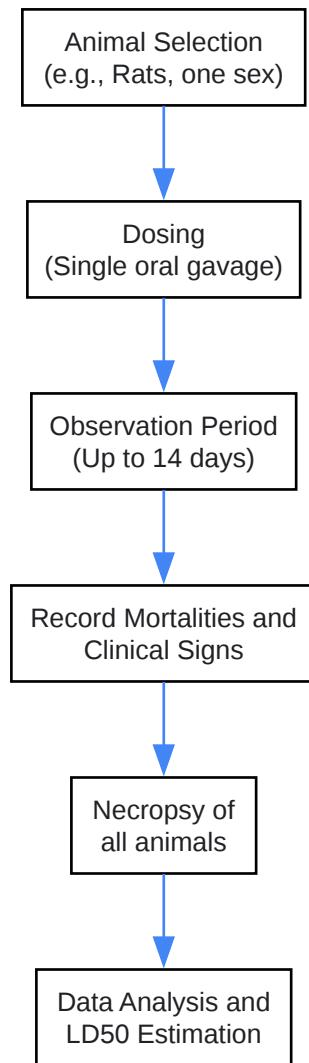
Experimental Protocols

The following are generalized experimental protocols for assessing the acute toxicity of chemicals like (Allylthio)benzene, based on OECD guidelines.

Acute Oral Toxicity (LD50) - OECD Guideline 423

This test provides an estimate of the median lethal dose (LD50) of a substance when administered orally.

Workflow for Acute Oral Toxicity (OECD 423)

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Acute Oral Toxicity Workflow

Methodology:

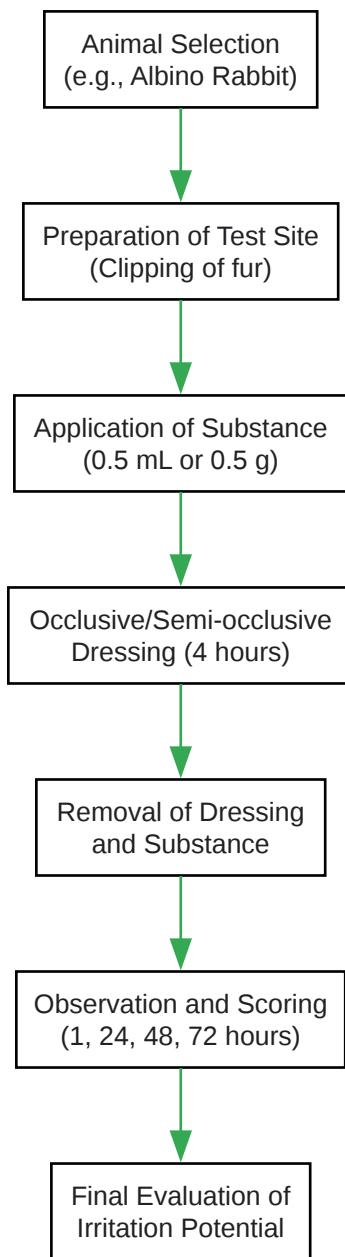
- Animal Selection: Healthy, young adult rats of a single sex are typically used.
- Dosing: A single dose of (Allylthio)benzene is administered by oral gavage. The test proceeds sequentially with a few animals at a time.

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- Necropsy: At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.
- Data Analysis: The number of mortalities at different dose levels is used to estimate the LD50.

Acute Dermal Irritation - OECD Guideline 404

This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

Workflow for Dermal Irritation Test (OECD 404)

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Dermal Irritation Test Workflow

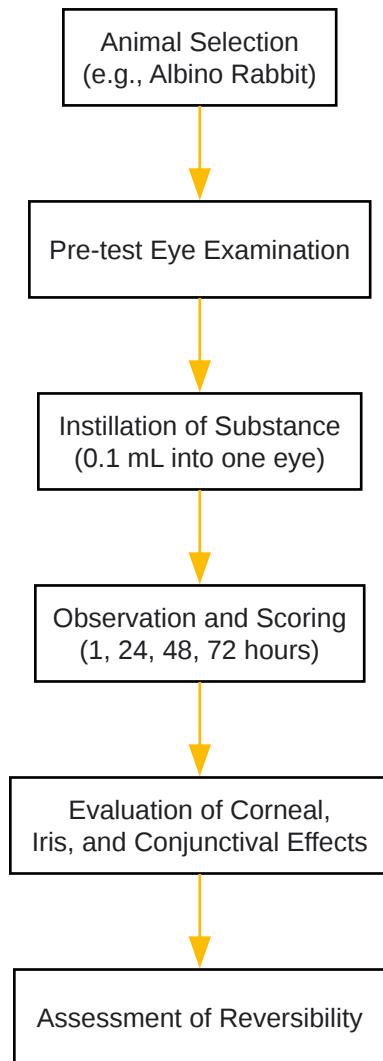
Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.
- Test Site Preparation: An area of skin on the back of the rabbit is clipped free of fur.
- Application: 0.5 mL of (Allylthio)benzene is applied to the test site and covered with a gauze patch and a semi-occlusive dressing.
- Exposure: The dressing remains in place for 4 hours.
- Observation: After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours. The reactions are scored.

Acute Eye Irritation - OECD Guideline 405

This test evaluates the potential of a substance to cause damage to the eye.

Workflow for Eye Irritation Test (OECD 405)

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Eye Irritation Test Workflow

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.
- Application: A single dose of 0.1 mL of (Allylthio)benzene is instilled into the conjunctival sac of one eye. The other eye serves as a control.

- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation. The effects are scored.
- Evaluation: The severity and reversibility of the ocular lesions are assessed.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][9]
- Avoid breathing vapors or mist.[2]
- Avoid contact with skin, eyes, and clothing.[2][7]
- Use non-sparking tools and take precautionary measures against static discharge.[10]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][4][7][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[10]
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling (Allylthio)benzene.

Recommended Personal Protective Equipment (PPE)

PPE for (Allylthio)benzene

Eye/Face Protection
(Safety glasses with side-shields or goggles)Hand Protection
(Compatible chemical-resistant gloves)Skin and Body Protection
(Lab coat, flame retardant antistatic protective clothing)Respiratory Protection
(Use in a fume hood; respirator may be required for spills or poor ventilation)[Click to download full resolution via product page](#)

Recommended Personal Protective Equipment

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[2][7][9]
- Hand Protection: Wear compatible chemical-resistant gloves.[2][7][9]
- Skin and Body Protection: Wear a laboratory coat. For larger quantities or risk of splashing, consider additional protective clothing.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate or for spill cleanup, a respirator may be necessary.[9]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [2][7]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician.[2][7]

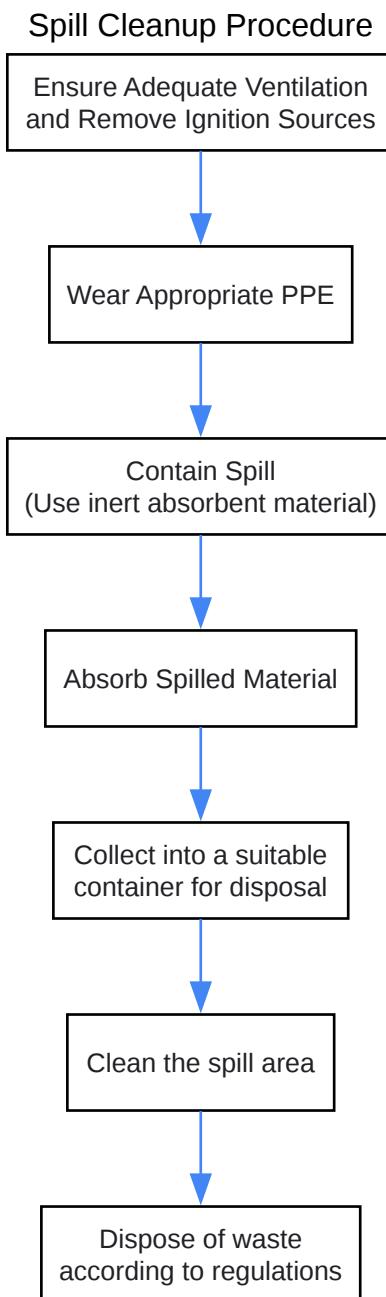
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[7]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[2][10]

Firefighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[11][12]
- Specific Hazards: Vapors may form explosive mixtures with air. Thermal decomposition can lead to the release of irritating gases and vapors.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

Follow these procedures for cleaning up spills of (Allylthio)benzene.

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Spill Cleanup Workflow

- Personal Precautions: Ensure adequate ventilation.[2][7] Remove all sources of ignition.[10][13] Wear appropriate personal protective equipment.[2][7]
- Environmental Precautions: Prevent product from entering drains.[7]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and collect it into a suitable container for disposal.[2][7][10][14]

Disposal Considerations

Dispose of (Allylthio)benzene and contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[2][14]

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for (Allylthio)benzene before use and consult with your institution's environmental health and safety department for any questions.

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